

Triethoxy-p-tolylsilane: A Technical Guide to CAS Number and Safety Information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethoxy-p-tolylsilane

Cat. No.: B092550

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Triethoxy-p-tolylsilane is a member of the organosilane family, a class of compounds characterized by the presence of a carbon-silicon bond. These compounds find diverse applications in chemical synthesis and materials science. This technical guide provides a comprehensive overview of the Chemical Abstracts Service (CAS) number and critical safety information for **Triethoxy-p-tolylsilane**, intended to inform researchers, scientists, and professionals in drug development about its proper handling, storage, and potential hazards.

Chemical Identification

Identifier	Value
Chemical Name	Triethoxy-p-tolylsilane
CAS Number	18412-57-2
Molecular Formula	C ₁₃ H ₂₂ O ₃ Si
Molecular Weight	254.40 g/mol
Synonyms	p-Tolyltriethoxysilane, Silane, triethoxy(4-methylphenyl)-

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **Triethoxy-p-tolylsilane** is fundamental to its safe handling and use in experimental settings.

Property	Value
Appearance	Colorless liquid
Density	0.986 g/mL at 25 °C
Boiling Point	104-106 °C at 1.8 mm Hg
Flash Point	> 230 °F (> 110 °C)
Refractive Index	n _{20/D} 1.464
Vapor Pressure	0.0155 mmHg at 25°C

Safety and Hazard Information

Triethoxy-p-tolylsilane is classified as a hazardous substance. Adherence to safety protocols is crucial to minimize risk.

GHS Hazard Classification[1]

- Skin Irritation: Category 2 (Causes skin irritation, H315)[1][2]
- Eye Irritation: Category 2 (Causes serious eye irritation, H319)[1][2]

Precautionary Statements[1]

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.

Toxicological Data

Specific quantitative toxicological data, such as LD50 (median lethal dose) and LC50 (median lethal concentration) values, for **Triethoxy-p-tolylsilane** are not readily available in the public domain. However, data for the related compound Triethoxysilane (CAS No. 998-30-1) can provide some insight into the potential toxicity profile, though it should be interpreted with caution as they are different chemical entities.

Toxicological Data for Triethoxysilane (CAS: 998-30-1)

Route of Exposure	Species	Value
Oral (LD50)	Rat	>2000 mg/kg (male), 1000-2000 mg/kg (female)
Dermal (LD50)	Rabbit	>2000 mg/kg
Inhalation (LC50)	Rat	0.5-1.3 mg/L/4h

Experimental Protocols for Safety Assessment

While specific experimental reports on the safety of **Triethoxy-p-tolylsilane** are not publicly available, the hazard classifications indicate that studies consistent with the following OECD (Organisation for Economic Co-operation and Development) guidelines would have been conducted. These guidelines provide the framework for assessing the skin and eye irritation potential of chemicals.

OECD Guideline 404: Acute Dermal Irritation/Corrosion

This guideline details the procedure for assessing the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.

Methodology Overview:

- **Animal Model:** The albino rabbit is the recommended species.
- **Application:** A small amount of the test substance (typically 0.5 mL for liquids) is applied to a shaved patch of skin.
- **Exposure:** The substance is held in contact with the skin for a defined period, usually 4 hours, under a semi-occlusive dressing.
- **Observation:** The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after removal of the dressing.
- **Scoring:** The severity of the skin reactions is graded according to a numerical scoring system.
- **Classification:** The substance is classified as an irritant or corrosive based on the severity and reversibility of the observed skin reactions.

OECD Guideline 405: Acute Eye Irritation/Corrosion

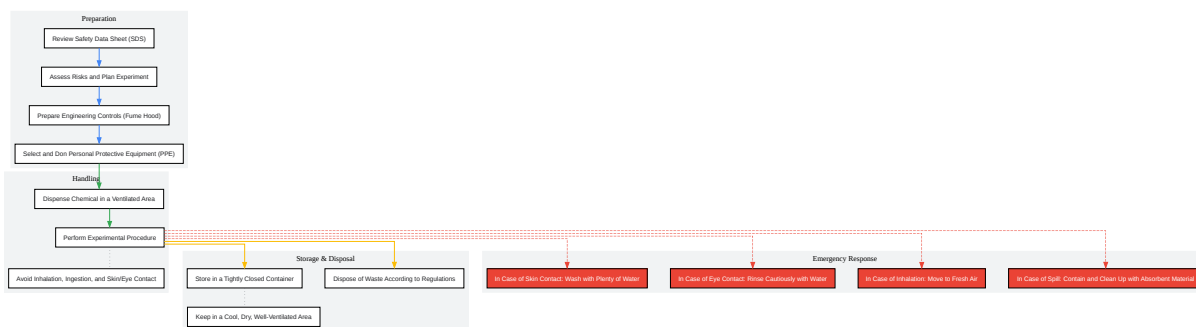
This guideline outlines the procedure for determining the potential of a substance to produce irritation or corrosion in the eye.

Methodology Overview:

- **Animal Model:** The albino rabbit is the preferred species.
- **Application:** A small volume of the test substance (typically 0.1 mL for liquids) is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.
- **Observation:** The eyes are examined for lesions of the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.
- **Scoring:** The severity of the ocular lesions is graded using a standardized scoring system.
- **Classification:** The substance is classified based on the severity and persistence of the observed eye lesions.

Safe Handling and Storage Workflow

Proper handling and storage procedures are paramount to ensure the safety of laboratory personnel. The following diagram illustrates a logical workflow for the safe use of **Triethoxy-p-tolylsilane**.



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Caption: Workflow for the safe handling of **Triethoxy-p-tolylsilane**.

Personal Protective Equipment (PPE)

Based on the known hazards, the following personal protective equipment should be worn when handling **Triethoxy-p-tolylsilane**:

- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes.
- Respiratory Protection: In case of insufficient ventilation, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately:

- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- After skin contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- After inhalation: Remove the person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
- After ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Spillage and Disposal

In the event of a spill, absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a suitable container for disposal. Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

Triethoxy-p-tolylsilane is a valuable chemical for research and development with defined physical and chemical properties. Its primary hazards are skin and eye irritation. While specific quantitative toxicological data for this compound are not readily available, a thorough understanding of its known hazards, adherence to safe handling protocols, and the use of appropriate personal protective equipment are essential for its safe use in a laboratory setting. Researchers should always consult the most up-to-date Safety Data Sheet (SDS) before working with this chemical.

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References

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- To cite this document: BenchChem. [Triethoxy-p-tolylsilane: A Technical Guide to CAS Number and Safety Information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092550#cas-number-and-safety-information-for-triethoxy-p-tolylsilane]

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